

An In-depth Technical Guide to Methyl 3-Morpholinobenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 3-Morpholinobenzoate

Cat. No.: B041146

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Overview of Methyl 3-Morpholinobenzoate

Methyl 3-morpholinobenzoate (CAS Number: 197172-69-3) is a synthetic organic compound featuring a benzoate scaffold substituted with a morpholine moiety at the meta-position.^[1] Its chemical structure combines the characteristics of an aromatic ester and a cyclic tertiary amine, making it a valuable building block in organic synthesis. The morpholine ring is a common feature in many biologically active compounds, often introduced to enhance aqueous solubility, modulate pharmacokinetic properties, and provide a key interaction point with biological targets.^[2]

Significance in Medicinal Chemistry and Drug Discovery

The incorporation of a morpholine group can significantly influence the pharmacological profile of a molecule.^[2] As an intermediate, **Methyl 3-Morpholinobenzoate** offers a versatile platform for the synthesis of more complex molecules with potential therapeutic applications, including in the development of analgesic or anti-inflammatory agents.^[2] Its structure allows for further chemical modifications, making it a useful tool for creating libraries of compounds for drug discovery programs.^[2]

Physicochemical Properties and Safety

A summary of the key chemical and physical properties of **Methyl 3-Morpholinobenzoate** is presented in the table below.

Property	Value	Reference(s)
CAS Number	197172-69-3	[1]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[1]
Molecular Weight	221.25 g/mol	[1]
Appearance	Solid	[1]
Melting Point	42-46 °C	[1]
Flash Point	> 110 °C (> 230 °F) - closed cup	[1]
SMILES	COC(=O)c1cccc(c1)N2CCOC C2	
InChI Key	UZHOTUXOPYLESN- UHFFFAOYSA-N	

Safety and Handling Precautions

While a specific, comprehensive Safety Data Sheet (SDS) for **Methyl 3-Morpholinobenzoate** is not readily available, general precautions for handling similar chemical compounds should be followed. Based on data for related compounds like methyl 3-aminobenzoate, this compound may be harmful if swallowed, in contact with skin, or inhaled, and may cause skin and eye irritation.[3][4]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Eyeshields or safety glasses.[1]
- Hand Protection: Chemical-resistant gloves.[1]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. For handling larger quantities or when generating dust, a NIOSH-approved respirator (e.g., N95)

is recommended.[1]

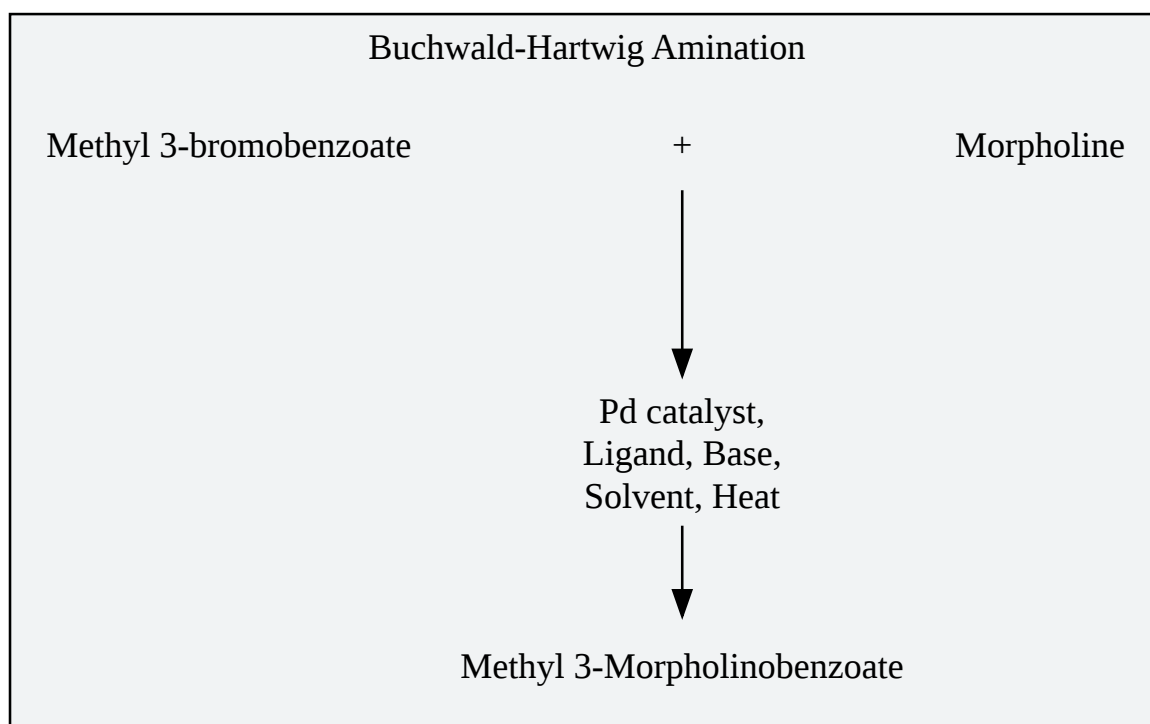
Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

Synthesis of Methyl 3-Morpholinobenzoate

Proposed Synthetic Route: Buchwald-Hartwig Amination

The most plausible and widely applicable method for the synthesis of **Methyl 3-Morpholinobenzoate** is the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction is a powerful tool for the formation of carbon-nitrogen bonds.[5][6] The proposed reaction involves the coupling of methyl 3-bromobenzoate with morpholine in the presence of a palladium catalyst, a phosphine ligand, and a base.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nj.gov [nj.gov]
- 2. Methyl 3-(Morpholinomethyl)benzoate [myskinrecipes.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 5. benchchem.com [benchchem.com]
- 6. chemrxiv.org [chemrxiv.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-Morpholinobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041146#methyl-3-morpholinobenzoate-cas-number-197172-69-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com